

Application Notes and Protocols for the Quantification of 4-methoxypyrimidin-5-ol

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Compound of Interest

Compound Name: 4-Methoxypyrimidin-5-ol

Cat. No.: B15054124

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Introduction

4-methoxypyrimidin-5-ol is a substituted pyrimidine derivative. Pyrimidine and its derivatives are of significant interest in pharmaceutical and biological research due to their diverse pharmacological activities.[1][2][3][4] Accurate and precise quantification of such compounds is crucial for drug development, pharmacokinetic studies, and quality control. These application notes provide detailed protocols for the quantitative analysis of **4-methoxypyrimidin-5-ol** in both bulk pharmaceutical ingredients (API) and human plasma using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Physicochemical Properties of 4-methoxypyrimidin-5-ol

A summary of the computed physicochemical properties of **4-methoxypyrimidin-5-ol** is presented in the table below.[3]

Property	Value
Molecular Formula	C ₅ H ₆ N ₂ O ₂
Molecular Weight	126.11 g/mol
LogP	-0.5
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	4

Method 1: Quantification of 4-methoxypyrimidin-5-ol in Bulk Pharmaceutical Ingredient by HPLC-UV

This method is suitable for the determination of the purity and concentration of **4-methoxypyrimidin-5-ol** in solid form or in simple formulations.

Experimental Protocol

1. Materials and Reagents

- **4-methoxypyrimidin-5-ol** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Ammonium formate (analytical grade)
- Formic acid (analytical grade)
- Ultrapure water

2. Instrumentation

- HPLC system with a UV detector
- Analytical balance
- Volumetric flasks and pipettes

- Syringe filters (0.45 μm)

3. Chromatographic Conditions

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)
- Mobile Phase: A mixture of 20 mM ammonium formate buffer (pH 3.0, adjusted with formic acid) and acetonitrile in a ratio of 90:10 (v/v).
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL
- Column Temperature: 35 $^{\circ}\text{C}$
- UV Detection Wavelength: 270 nm

4. Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **4-methoxypyrimidin-5-ol** reference standard and dissolve it in 10 mL of the mobile phase.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.

5. Sample Preparation

- Accurately weigh a quantity of the bulk drug powder equivalent to 10 mg of **4-methoxypyrimidin-5-ol**.
- Transfer the powder to a 10 mL volumetric flask and dissolve it in the mobile phase.
- Sonicate for 10 minutes to ensure complete dissolution.
- Filter the solution through a 0.45 μm syringe filter before injection.

6. Data Analysis

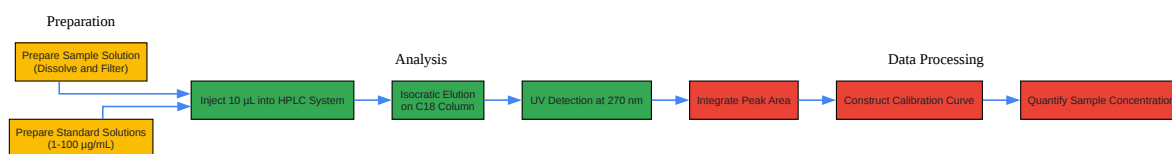
- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the working standard solutions.
- Determine the concentration of **4-methoxypyrimidin-5-ol** in the sample by interpolating its peak area on the calibration curve.

Quantitative Data Summary (HPLC-UV)

The following table summarizes the typical performance characteristics of this HPLC-UV method.

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0%

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification of **4-methoxypyrimidin-5-ol**.

Method 2: Quantification of **4-methoxypyrimidin-5-ol** in Human Plasma by LC-MS/MS

This method provides high sensitivity and selectivity for the quantification of **4-methoxypyrimidin-5-ol** in a complex biological matrix such as human plasma, making it ideal for pharmacokinetic studies.

Experimental Protocol

1. Materials and Reagents

- **4-methoxypyrimidin-5-ol** reference standard (≥98% purity)
- Stable isotope-labeled internal standard (IS), e.g., **4-methoxypyrimidin-5-ol-d3**
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

2. Instrumentation

- LC-MS/MS system (e.g., Triple Quadrupole)
- Microcentrifuge
- Vortex mixer
- Precision pipettes

3. LC-MS/MS Conditions

- LC Column: UPLC BEH C18 column (e.g., 2.1 x 50 mm, 1.7 μm particle size)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient Elution:
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5% to 95% B
 - 2.5-3.5 min: Hold at 95% B
 - 3.5-3.6 min: 95% to 5% B
 - 3.6-5.0 min: Hold at 5% B
- Injection Volume: 5 μ L
- Column Temperature: 40 °C^[5]
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MS Detection: Multiple Reaction Monitoring (MRM)
 - **4-methoxypyrimidin-5-ol**: Precursor ion (Q1) m/z 127.1 -> Product ion (Q3) m/z [to be determined empirically, e.g., 84.1]
 - Internal Standard (IS): Precursor ion (Q1) m/z 130.1 -> Product ion (Q3) m/z [to be determined empirically, e.g., 87.1]

4. Preparation of Standard and QC Solutions

- Stock Solutions (1 mg/mL): Prepare separate stock solutions of **4-methoxypyrimidin-5-ol** and the IS in methanol.
- Working Standard Solutions: Serially dilute the analyte stock solution with 50:50 acetonitrile:water to prepare calibration standards.

- Spiked Calibration Standards and Quality Controls (QCs): Spike blank human plasma with the working standard solutions to obtain final concentrations ranging from 0.1 ng/mL to 100 ng/mL.

5. Sample Preparation (Protein Precipitation)

- To 50 μ L of plasma sample (standard, QC, or unknown), add 150 μ L of acetonitrile containing the internal standard (e.g., at 10 ng/mL).
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4 °C.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

6. Data Analysis

- Calculate the peak area ratio of the analyte to the IS.
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration using a weighted ($1/x^2$) linear regression.
- Determine the concentration of the analyte in the unknown samples from the calibration curve.

Quantitative Data Summary (LC-MS/MS)

The following table summarizes the expected performance characteristics of this LC-MS/MS method.

Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r ²)	> 0.995
Limit of Detection (LOD)	0.03 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Accuracy (% Bias)	Within ±15% (±20% at LOQ)
Precision (% RSD)	< 15% (< 20% at LOQ)
Matrix Effect	Minimal
Recovery	> 85%

Experimental Workflow: LC-MS/MS Analysis



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Caption: Workflow for LC-MS/MS quantification of **4-methoxypyrimidin-5-ol** in plasma.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [pdfs.semanticscholar.org](https://www.pdfs.semanticscholar.org) [pdfs.semanticscholar.org]

- 3. 5-Methoxypyrimidin-4-ol | C₅H₆N₂O₂ | CID 581046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Extended diagnosis of purine and pyrimidine disorders from urine: LC MS/MS assay development and clinical validation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pyrimidine Biosynthesis Analysis Service - Creative Proteomics [creative-proteomics.com]
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